

Technical Application Note: 8-Methoxyguanosine Intraperitoneal Injection in Mice

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Compound of Interest

Compound Name: 8-Methoxyguanosine

CAS No.: 7057-53-6

Cat. No.: B1660016

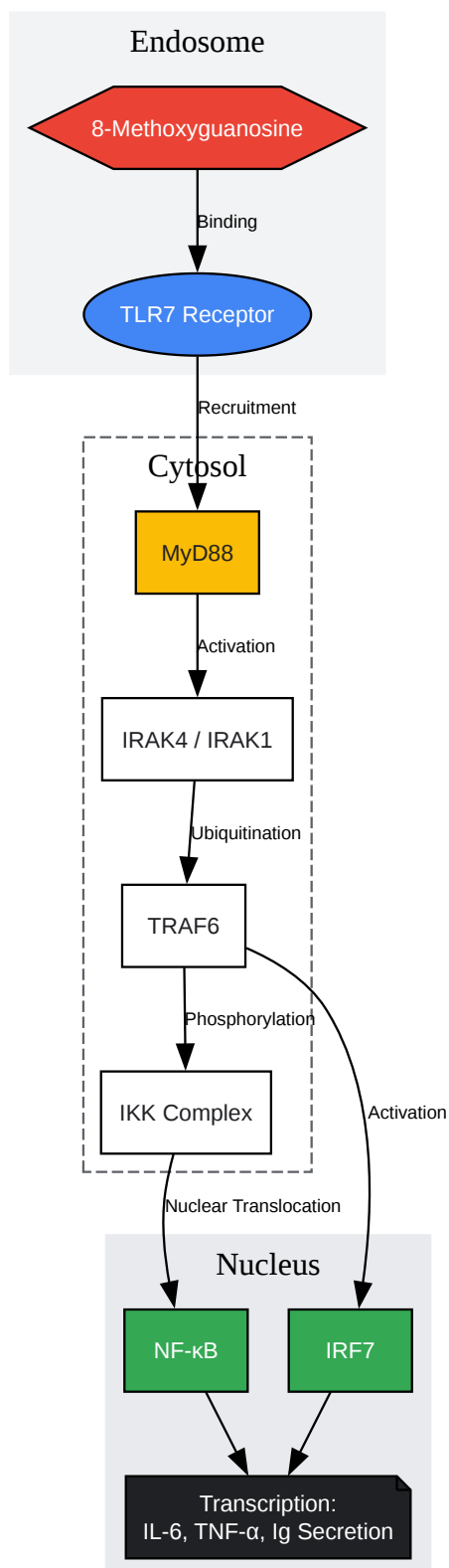
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Executive Summary & Mechanism of Action

8-Methoxyguanosine (8-OMe-Guo) is a synthetic C8-substituted guanosine ribonucleoside derivative.^[1] It functions as a potent immunostimulant, belonging to a class of small molecule Toll-like Receptor 7 (TLR7) agonists.^{[2][3][4][5]} Unlike its analogs (e.g., 8-Hydroxyguanosine or Loxoribine) which stimulate both proliferation and differentiation, **8-Methoxyguanosine** is noted for specifically inducing B-lymphocyte differentiation into antibody-secreting cells without necessarily driving massive proliferation.

Mechanism: TLR7-MyD88 Signaling Axis

Upon intraperitoneal (IP) administration, **8-Methoxyguanosine** is internalized into immune cells (B cells, Dendritic Cells) via endocytosis. It binds to TLR7 located within the endosomal membrane. This binding triggers the recruitment of the adaptor protein MyD88, initiating a signaling cascade that results in the translocation of NF- κ B and IRF7 to the nucleus. This leads to the transcription of pro-inflammatory cytokines (IL-6, TNF- α) and type I interferons, driving B-cell maturation and immunoglobulin secretion.



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Caption: Schematic of the TLR7 signaling pathway activated by **8-Methoxyguanosine**, leading to B-cell differentiation.

Pre-Formulation & Vehicle Selection

8-Methoxyguanosine is a hydrophobic nucleoside analog. Direct dissolution in saline is difficult and can lead to precipitation in vivo, causing peritonitis or inconsistent dosing. A co-solvent system is mandatory.

Recommended Vehicle System

10% DMSO / 40% PEG-400 / 50% Saline This formulation balances solubility with biocompatibility for IP injection.

Component	Function	Concentration (Final)	Preparation Note
DMSO (Dimethyl Sulfoxide)	Primary Solvent	10% (v/v)	Dissolve pure compound here first.
PEG-400 (Polyethylene Glycol)	Co-solvent / Stabilizer	40% (v/v)	Adds viscosity, prevents precipitation.
Sterile Saline (0.9% NaCl)	Diluent	50% (v/v)	Add last, slowly, with vortexing.

Solubility Protocol:

- Weigh the required amount of **8-Methoxyguanosine**.
- Dissolve completely in 100% DMSO (volume = 10% of final total volume). Sonication (37°C) may be required.
- Add PEG-400 (volume = 40% of final total volume) and vortex.
- Slowly add warm (37°C) sterile saline (volume = 50% of final total volume) while vortexing.
- Critical Check: Ensure the solution is clear. If cloudy, do not inject.

Dosage & Administration Protocol

Based on pharmacodynamic data for C8-substituted guanosines (e.g., 8-Bromoguanosine, 8-Hydroxyguanosine) which share the same bioavailability profile, the effective in vivo dosage range is 25 mg/kg to 100 mg/kg.

Dosage Table (Murine Models)

Experimental Goal	Recommended Dose	Frequency	Rationale
Low Dose / Maintenance	25 mg/kg	Daily or EOD	For chronic studies to minimize cumulative toxicity.
Standard Immunostimulation	50 mg/kg	Single Bolus or Daily x 3	Validated dose for B-cell differentiation (analogous to 1 mg/mouse).
High Dose / Acute Challenge	100 mg/kg	Single Bolus	Maximal TLR7 activation; monitor for cytokine storm symptoms.

Step-by-Step Injection Protocol

Materials:

- Formulated **8-Methoxyguanosine** (warmed to 37°C).
- 1 mL Tuberculin syringes.
- 25G or 27G needles (5/8 inch).

Procedure:

- Weigh Mice: Accurately weigh each mouse to calculate the specific volume (Standard: 10 mL/kg).

- Example: A 25g mouse receiving 50 mg/kg (conc: 5 mg/mL) requires 0.25 mL injection volume.
- Restraint: Scruff the mouse firmly to expose the abdomen and restrict leg movement.
- Site Selection: Visualize the lower right quadrant of the abdomen (to avoid the cecum on the left).
- Insertion: Tilt the mouse head-down slightly. Insert the needle at a 30-45° angle, bevel up. Penetrate the peritoneum (a slight "pop" may be felt).
- Aspiration: Pull back slightly on the plunger.
 - If blood/urine appears: Withdraw and discard.
 - If negative pressure: Proceed.
- Injection: Depress plunger smoothly.
- Post-Procedure: Monitor for 15 minutes for signs of distress (hunched posture, piloerection).

Safety & Toxicology

- Adverse Events: High doses (>150 mg/kg) of guanosine analogs can cause renal crystallization or transient lethargy due to cytokine release.
- Controls: Always include a Vehicle Control group (10% DMSO/40% PEG/50% Saline) to rule out solvent-induced inflammation.

References

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